

Application Notes and Protocols for hAChE-IN-7 in Synaptic Transmission Research

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Compound of Interest

Compound Name: hAChE-IN-7

Cat. No.: B15615203

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **hAChE-IN-7**, a potent human acetylcholinesterase (hAChE) inhibitor, in studies of synaptic transmission. This document includes detailed protocols for key experiments, quantitative data for the inhibitor, and visualizations of relevant pathways and workflows.

Introduction

hAChE-IN-7 (also known as compound 5s) is a novel, multi-target agent with significant potential for the study of neurodegenerative diseases, particularly Alzheimer's disease.^[1] It functions as a mixed-type inhibitor of human acetylcholinesterase (hAChE), targeting both the catalytic active site (CAS) and the peripheral anionic site (PAS).^[1] This dual inhibition mechanism, coupled with its activity against β -secretase-1 (BACE-1), makes it a valuable tool for investigating the complex interplay of cholinergic signaling and amyloid pathology in synaptic function.^[1]

Data Presentation

The following tables summarize the key quantitative data for **hAChE-IN-7**, facilitating comparison with other inhibitors and aiding in experimental design.

Target Enzyme	IC50 Value	Reference
Human Acetylcholinesterase (hAChE)	69.8 nM	[1] [2]
Human Butyrylcholinesterase (hBuChE)	68.0 nM	[1] [2]
β-secretase-1 (BACE-1)	3.6 μM	[1] [2]

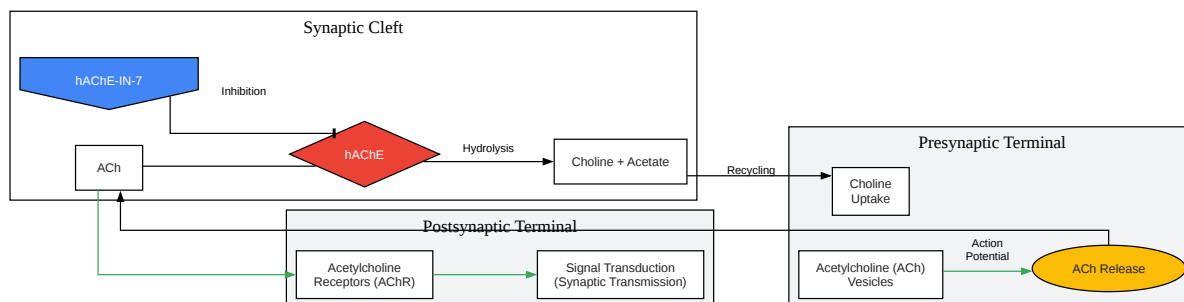
Table 1: In vitro inhibitory activity of **hAChE-IN-7**.

Parameter	Observation	Species	Reference
Acute Toxicity	Good tolerance up to 2500 mg/kg	Mouse	[1]
Hepatotoxicity	No observed hepatotoxicity at 3 mg/kg	Mouse	[1]
Cellular Toxicity	Low toxicity	PC12 and BV2 cells	[1]

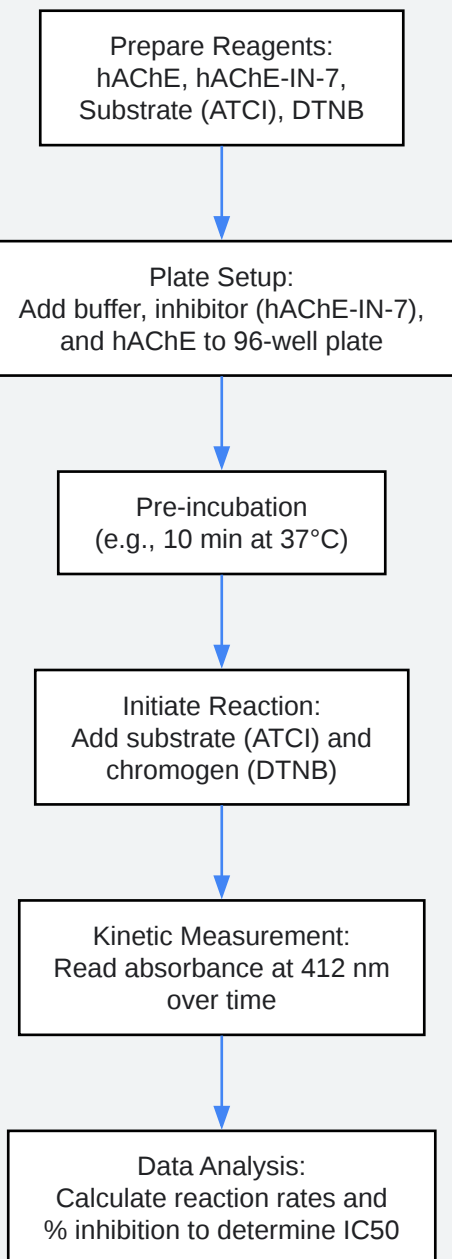
Table 2: In vivo and in vitro toxicity profile of **hAChE-IN-7**.

Signaling Pathways and Experimental Workflows

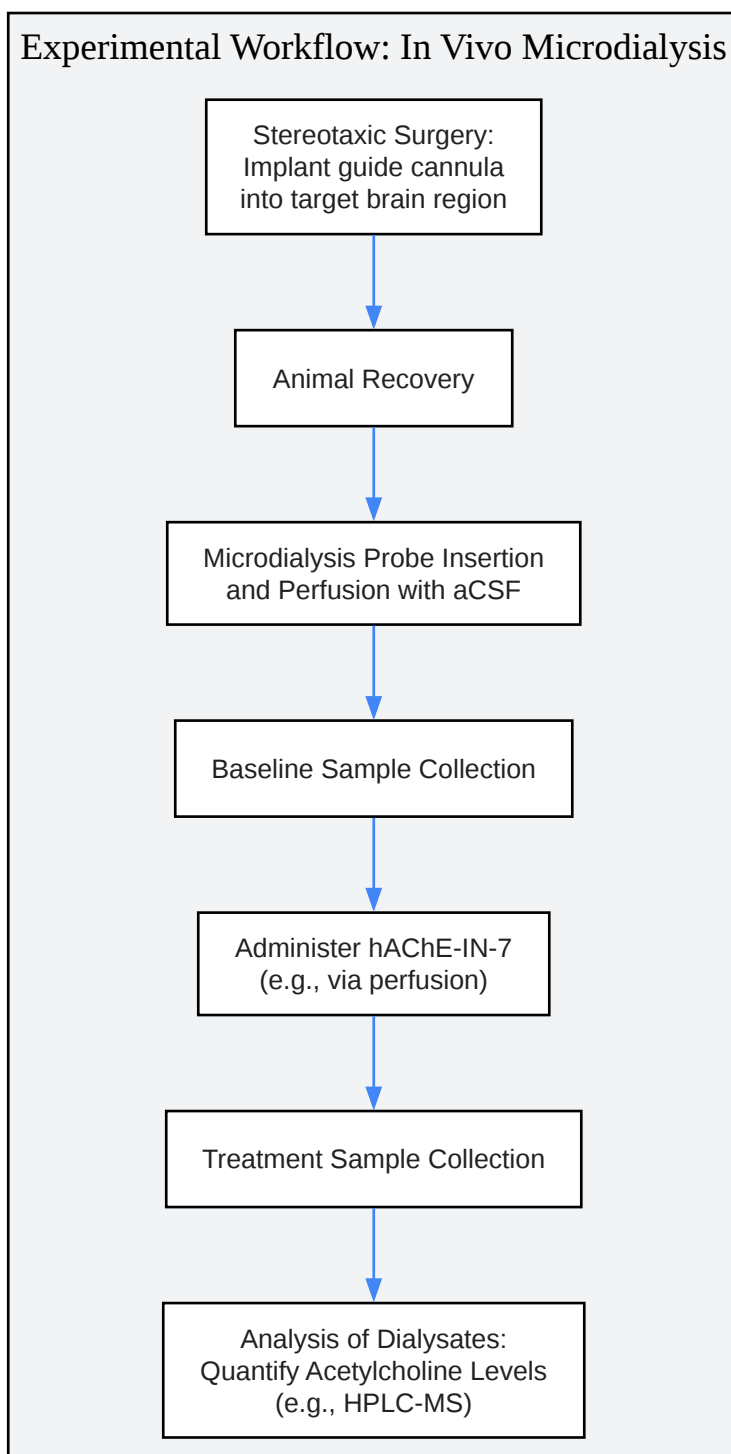
To visualize the mechanisms and experimental procedures associated with **hAChE-IN-7**, the following diagrams are provided in the DOT language for Graphviz.



Experimental Workflow: In Vitro hAChE Inhibition Assay



Experimental Workflow: In Vivo Microdialysis

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References

- 1. Design, synthesis, and biological evaluation of novel capsaicin-tacrine hybrids as multi-target agents for the treatment of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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